

Navigating the Safety Profile of 2-Bromo-3-chlorothiophene: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-3-chlorothiophene

Cat. No.: B1271852

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2-Bromo-3-chlorothiophene** (CAS Number: 77893-68-6). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this document synthesizes information from available sources and supplements it with data from structurally analogous halogenated thiophenes to provide a thorough understanding of its potential hazards, handling procedures, and safety precautions. This guide is intended for use by trained professionals in a laboratory setting.

Chemical and Physical Properties

2-Bromo-3-chlorothiophene is an orange oil at room temperature. It is a halogenated thiophene derivative with a molecular formula of C_4H_2BrClS and a molecular weight of 197.48 g/mol. [1][2] A summary of its known and predicted physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Bromo-3-chlorothiophene** and Related Compounds

Property	2-Bromo-3-chlorothiophene	3-Bromo-2-chlorothiophene	2-Bromo-5-chlorothiophene
CAS Number	77893-68-6[1]	40032-73-3[2]	2873-18-9
Molecular Formula	C ₄ H ₂ BrClS[1]	C ₄ H ₂ BrClS[2]	C ₄ H ₂ BrClS
Molecular Weight	197.48 g/mol [1]	197.48 g/mol [2]	197.48 g/mol
Physical Form	Orange Oil	Clear colorless to yellow to orange liquid[3]	Liquid
Boiling Point	Not available	70 °C @ 9 mmHg[3]	69-70 °C @ 18 mmHg
Density	Not available	1.808 g/mL at 25 °C[3]	1.803 g/mL at 25 °C
Refractive Index	Not available	n ₂₀ /D 1.6[3]	n ₂₀ /D 1.596
Flash Point	Not available	215 °F[3]	185 °F (closed cup)
Storage Temperature	Room temperature	Room Temperature, Sealed in dry, Keep in dark place[3]	Not specified
Purity	95%	Not specified	98%

Hazard Identification and Safety Precautions

The primary hazards associated with **2-Bromo-3-chlorothiophene** are inferred from its hazard statements and data on similar compounds. It is classified as a warning-level hazard. The key hazard statements are H302 (Harmful if swallowed), H315 (Causes skin irritation), H320 (Causes eye irritation), and H335 (May cause respiratory irritation).

Table 2: GHS Hazard Information for Halogenated Thiophenes

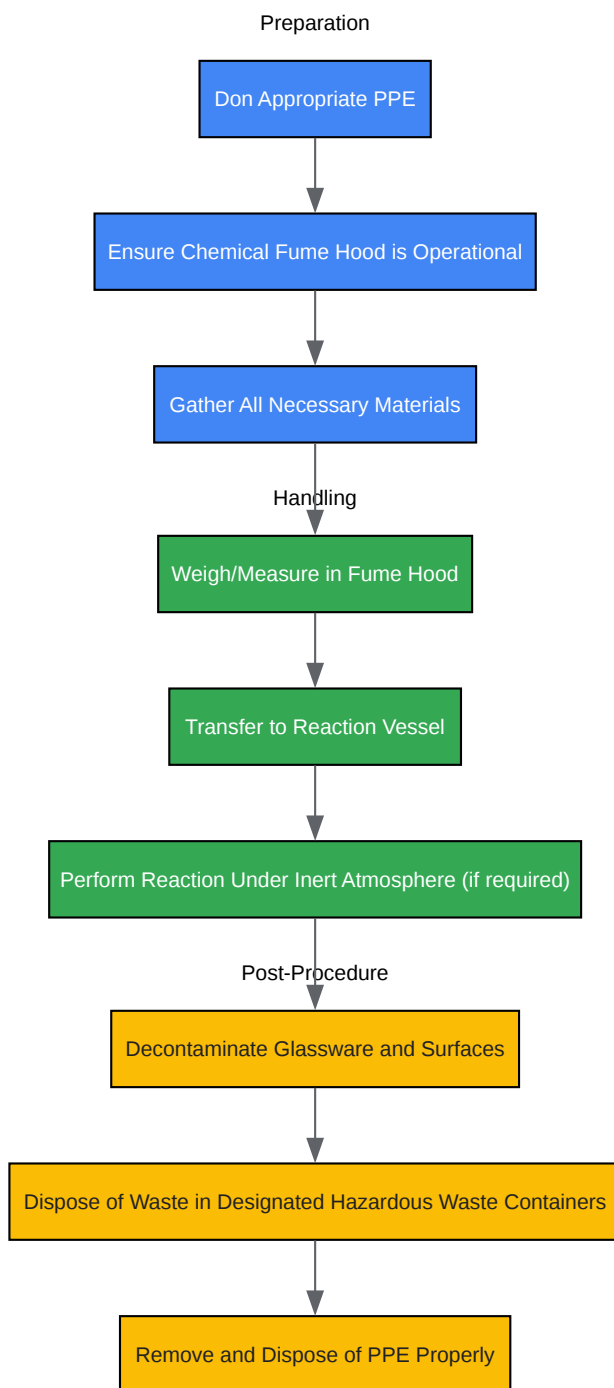
Hazard	2-Bromo-3-chlorothiophene	3-Bromo-2-chlorothiophene[2]	2,5-Dibromo-3-chlorothiophene[4]
Signal Word	Warning	Warning	Warning
Pictogram	GHS07 (Exclamation Mark)	GHS07 (Exclamation Mark)	GHS07 (Exclamation Mark)
Hazard Statements	H302, H315, H320, H335	H315, H319, H335	H302+H312+H332, H315, H319, H335
Precautionary Statements	P261, P280, P302+P352, P305+P351+P338	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362, P403+P233, P405, P501	P301+P312+P330, P302+P352+P312, P304+P340+P312, P305+P351+P338, P337+P313

Based on the available data, this chemical should be handled with caution, assuming it is harmful if ingested, comes into contact with skin, or is inhaled. It is expected to cause skin and eye irritation and may lead to respiratory irritation.

Experimental Protocols & Handling

While specific experimental protocols for **2-Bromo-3-chlorothiophene** were not found, standard laboratory procedures for handling hazardous chemicals should be strictly followed.

General Handling Workflow:

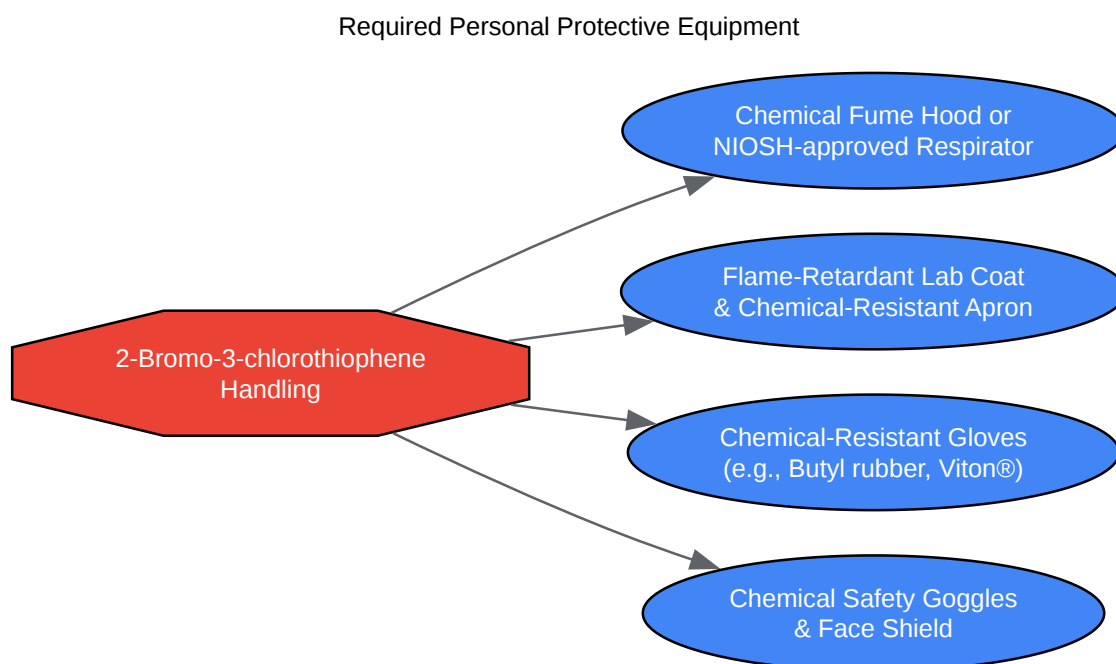


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Caption: General workflow for safely handling hazardous chemicals.

Personal Protective Equipment (PPE):

A comprehensive PPE plan is critical when handling halogenated thiophenes.[5]



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Caption: Recommended Personal Protective Equipment (PPE).

Spill and Disposal:

In case of a spill, the area should be evacuated and ventilated.[6] Spills should be absorbed with an inert, non-combustible material and collected into a sealed container for hazardous waste disposal.[6] All waste containing **2-Bromo-3-chlorothiophene** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[6]

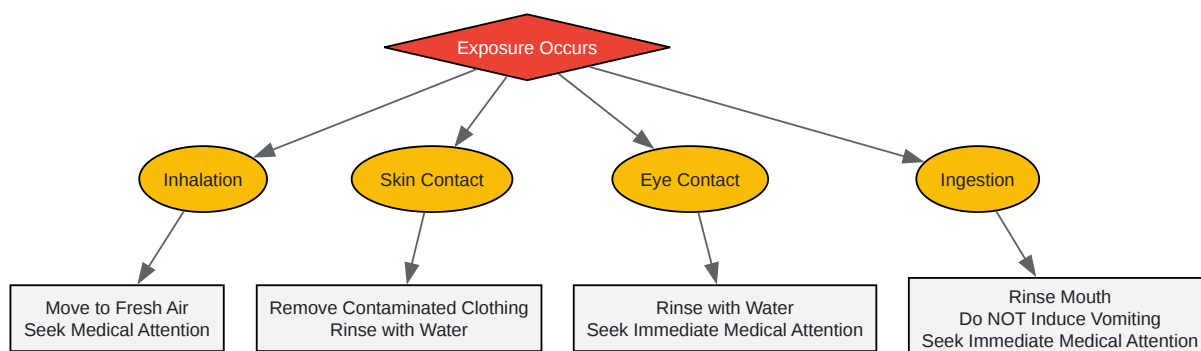
First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately.

Table 3: First Aid Measures for Halogenated Thiophenes

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [7]

First Aid Decision Logic:



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Caption: Decision-making process for first aid response.

Fire Fighting Measures

For fires involving halogenated thiophenes, suitable extinguishing media include water spray, dry chemical, carbon dioxide, or chemical foam.[7] Firefighters should wear self-contained

breathing apparatus and full protective gear.[8]

Stability and Reactivity

While specific reactivity data for **2-Bromo-3-chlorothiophene** is limited, analogous compounds are known to be incompatible with strong oxidizing agents, strong bases, and strong reducing agents.[7] The product is expected to be stable under normal storage conditions.

Toxicological Information

Detailed toxicological studies on **2-Bromo-3-chlorothiophene** are not available. However, based on its classification, it is considered harmful if swallowed and may cause irritation to the skin, eyes, and respiratory system.

Conclusion

This technical guide consolidates the available safety information for **2-Bromo-3-chlorothiophene**. The data strongly suggests that this compound should be handled with significant caution in a well-controlled laboratory environment by trained professionals. Adherence to the safety protocols outlined, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize the risk of exposure and ensure a safe working environment. Researchers should always consult the most up-to-date safety information and perform a thorough risk assessment before commencing any work with this chemical.

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References

- 1. scbt.com [scbt.com]
- 2. 3-Bromo-2-chlorothiophene | C₄H₂BrClS | CID 2724559 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 3-Bromo-2-chlorothiophene CAS#: 40032-73-3 [m.chemicalbook.com]
- 4. downloads.ossila.com [downloads.ossila.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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